Technical Synthesis Guide: 1,1,3,5,6-Pentachlorononafluorohexane[1]

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Compound of Interest

Compound Name:	*1,1,3,5,6-Pentachlorononafluorohexane*
CAS No.:	*307-26-6*
Cat. No.:	*B1595429*

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CAS Registry Number: 307-26-6 Formula:

Molecular Weight: 420.31 g/mol Synonyms: CTFE Dimer Telomer; Pentachlorononafluorohexane isomer.

Executive Summary & Strategic Rationale

1,1,3,5,6-Pentachlorononafluorohexane is a critical halogenated telomer, primarily synthesized as a model compound for polychlorotrifluoroethylene (PCTFE) oligomers or as a specialized intermediate in the production of inert hydraulic fluids and lubricants.

Its synthesis is achieved through the free-radical telomerization of chlorotrifluoroethylene (CTFE) using 1,1,2-trichlorotrifluoroethane (CFC-113) as the telogen (chain transfer agent). This specific isomer represents the

adduct (telomer) where the regiochemistry is dictated by the head-to-tail addition of the CTFE monomer and the specific bond scission of the telogen.

Why this route?

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- Regioselectivity: The use of CFC-113 ensures the terminal groups match the 1,1-dichloro and 6-chloro-6,6-difluoro pattern required.
- Scalability: This process is a modification of industrial CTFE oil production, allowing for scalable batch processing in standard high-pressure autoclaves.
- Purity Control: By manipulating the Telogen-to-Monomer (

) ratio, the distribution can be shifted to favor the

  species, simplifying downstream fractional distillation.

Reaction Mechanism & Pathway

The synthesis follows a radical chain mechanism. The critical step is the selective abstraction of a chlorine atom from the

group of the CFC-113 telogen, which has a lower bond dissociation energy (BDE) compared to the

group or the C-F bonds.

The Chemical Equation

Note: The product is chemically equivalent to **1,1,3,5,6-pentachlorononafluorohexane** when numbered according to IUPAC priority rules.

Mechanistic Visualization (DOT)

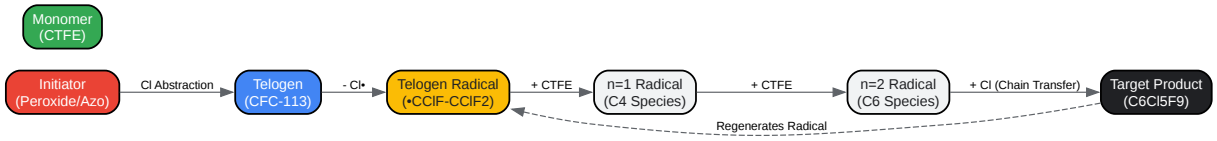

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Figure 1: Free-radical telomerization cycle showing the propagation from telogen activation to the n=2 adduct formation.

Experimental Protocol

Safety Warning: CTFE is flammable and can form explosive peroxides. The reaction involves high pressure.[1] Operations must be conducted in a blast-proof facility using a Hastelloy or Monel autoclave to resist HCl/HF corrosion.

Materials & Equipment

Component	Specification	Role
Chlorotrifluoroethylene (CTFE)	>99.9%, Inhibitor-free	Monomer (Taxogen)
1,1,2-Trichlorotrifluoroethane	CFC-113, Anhydrous	Telogen & Solvent
Di-tert-butyl peroxide (DTBP)	98% Solution	Radical Initiator
Autoclave	1L Hastelloy C-276	High-pressure reactor
Vacuum Line	< 1 Torr	Deoxygenation

Synthesis Procedure

Step 1: Reactor Preparation & Deoxygenation

- Clean the autoclave meticulously to remove any transition metal contaminants (which can alter the reaction to a redox cycle).
- Leak test the vessel with Nitrogen (

) at 20 bar.
- Evacuate the reactor to < 5 Torr to remove oxygen, which acts as a radical scavenger.

Step 2: Charging

- Cool the autoclave to 0°C using an ice/glycol jacket.

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- Charge Telogen: Transfer 400 mL of CFC-113 (approx. 3.3 mol) into the reactor via vacuum suction.
- Charge Initiator: Add Di-tert-butyl peroxide (DTBP) (1.5% w/w relative to monomer).
- Charge Monomer: Condense CTFE gas (190 g, approx. 1.63 mol) into the reactor.
    - Critical Ratio: A Telogen:Monomer molar ratio of 2:1 is selected to maximize the yield of low molecular weight telomers (n=1 and n=2) and suppress the formation of heavy waxes (n>4).

Step 3: Telomerization Reaction

- Seal the reactor and start agitation (500 RPM).
- Heat the mixture to 140°C. This temperature is chosen to match the half-life of DTBP (approx. 10 hours at 125°C), ensuring a steady flux of radicals.
- Pressure Profile: Pressure will rise initially (thermal expansion) to approx. 15-20 bar, then decay as CTFE is consumed.
- Maintain reaction conditions for 8–12 hours or until pressure stabilizes (indicating monomer consumption).

Step 4: Recovery & Work-up

- Cool the reactor to room temperature.
- Vent unreacted CTFE monomer into a caustic scrubber (NaOH solution) to neutralize potential acid byproducts.
- Drain the liquid reaction mixture (crude telomer). It will appear as a clear to pale-yellow liquid.

Purification & Isolation

The crude mixture contains unreacted CFC-113, the

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telomer (

), the target

telomer (

), and higher oligomers (

).

Method: Fractional Distillation at Reduced Pressure.

- Strip Solvent: Distill off excess CFC-113 at atmospheric pressure (BP: 47.6°C). Recover for reuse.
- Fraction 1 (

  ): Reduce pressure to 100 mmHg. Collect the fraction boiling between 60–80°C. This is the

  byproduct.
- Fraction 2 (Target

  ): Reduce pressure to 20 mmHg. Collect the fraction boiling at 85–95°C (approx. 135-145°C at atm).
  - Note: The **1,1,3,5,6-pentachlorononafluorohexane** isomer concentrates in this cut.
- Residue: The pot residue contains

  oligomers (greases/waxes).

Data Summary: Physical Properties

Property	Value
State	Clear, colorless liquid
Density	~1.72 g/mL (at 25°C)
Boiling Point	138–142°C (at 760 mmHg)
Refractive Index	
Solubility	Insoluble in water; Soluble in ethers, chloroform

Analytical Validation (Self-Validating Protocol)

To confirm the identity of the synthesized compound as the 1,1,3,5,6-isomer, use the following spectroscopic markers.

Gas Chromatography - Mass Spectrometry (GC-MS)

- Column: DB-5ms or equivalent non-polar capillary column.
- Fragmentation Pattern:
  - Look for the loss of

    (

).
  - Diagnostic Peak: The presence of fragments corresponding to the terminal

    group (

    101/103) and the internal

    units distinguishes it from linear perfluoro-chains.
  - Absence of: Long

    chains (characteristic of TFE telomers).

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NMR Spectroscopy

The molecule is chiral and lacks symmetry, leading to complex coupling patterns.

- -60 to -70 ppm:

  (1F, triplet-like).

- -100 to -120 ppm: Internal

  groups (AB patterns due to diastereotopic nature).

- -130 to -140 ppm:

  centers.

- Validation: Integration ratio must be 1:2:1:2:1:2 (approximate, depending on resolution of overlapping multiplets) summing to 9 Fluorines.

References

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Sources

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